

Application Notes and Protocols for N-Alkylation of 4-Methoxy-6-nitroindole

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Compound of Interest

Compound Name: 4-Methoxy-6-nitroindole

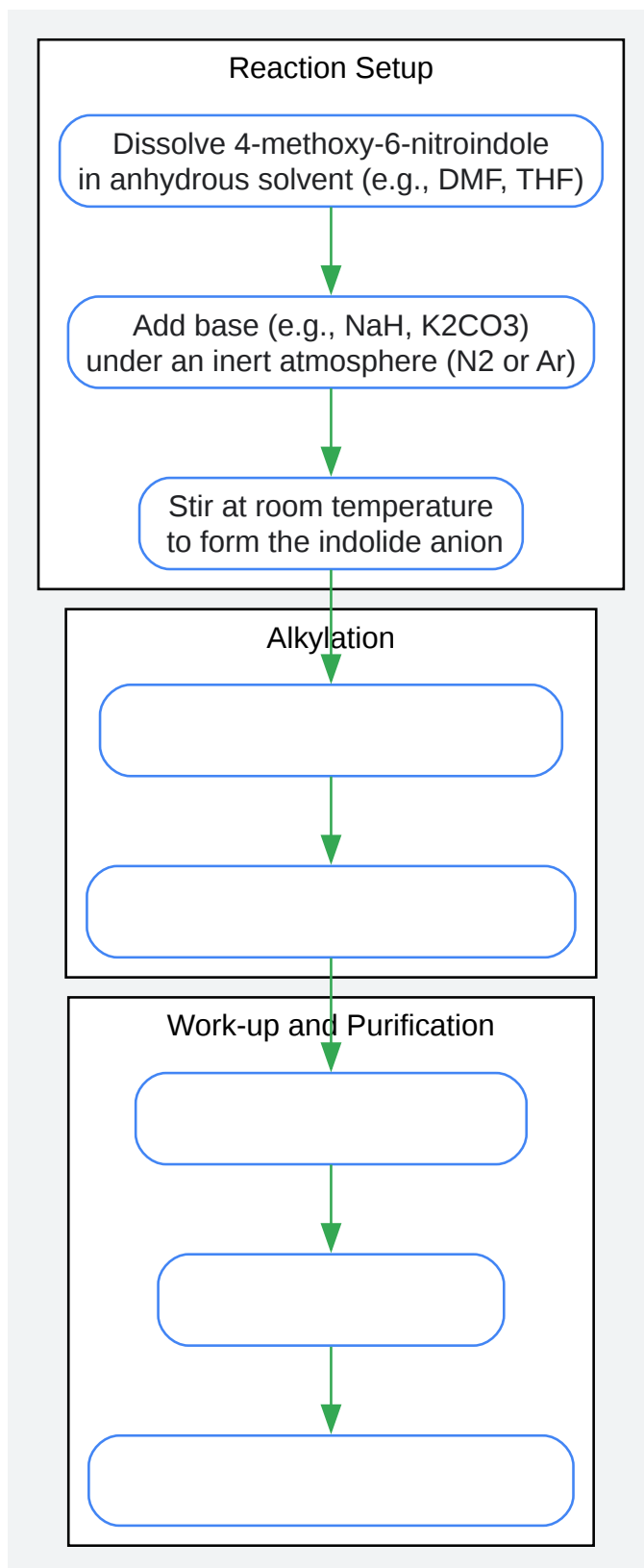
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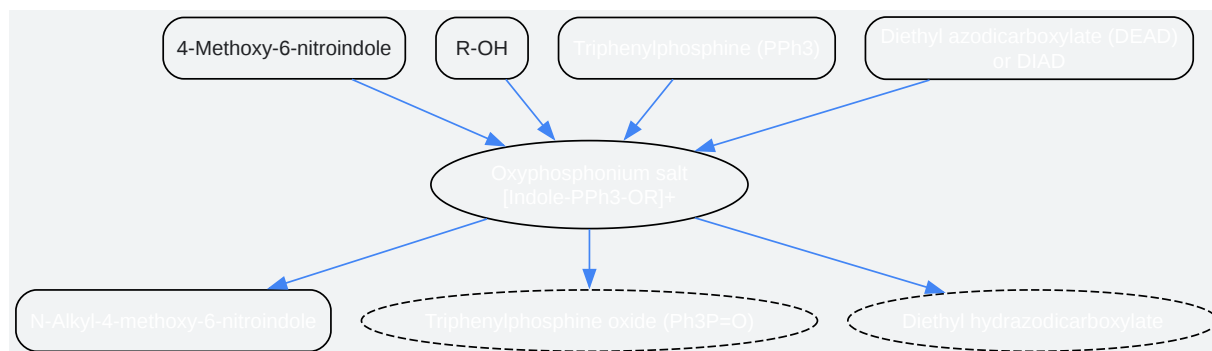
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This document provides detailed protocols for the N-alkylation of **4-methoxy-6-nitroindole**, a crucial transformation for the synthesis of various biologically active compounds. The presence of both an electron-donating methoxy group and an electron-withdrawing nitro group on the indole scaffold influences the reactivity of the indole nitrogen, necessitating careful selection of reaction conditions. These application notes offer two primary protocols: a classical approach using alkyl halides with a base and the versatile Mitsunobu reaction for the use of alcohols as alkylating agents.

Chemical Structure





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